

Physical and chemical properties of Magnesium di-tert-butoxide

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Compound of Interest

Compound Name: Magnesium di-tert-butoxide

Cat. No.: B7802279

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An In-depth Technical Guide to Magnesium Di-tert-butoxide

This technical guide provides a comprehensive overview of the physical and chemical properties of **magnesium di-tert-butoxide**, tailored for researchers, scientists, and professionals in drug development.

Core Physical and Chemical Properties

Magnesium di-tert-butoxide, also known as magnesium 2-methylpropoxide, is an organomagnesium compound with significant applications in organic synthesis.^[1] It is a white to light grey, solid powder or crystalline material.^{[1][2][3]} This compound is highly valued for its strong reactivity and its role as a potent, non-nucleophilic base, a characteristic attributed to the steric hindrance from its bulky tert-butyl groups.

Table 1: Physical and Chemical Properties of **Magnesium Di-tert-butoxide**

Property	Value	References
Molecular Formula	$C_8H_{18}MgO_2$ or $(CH_3)_3COMgOC(CH_3)_3$	[4][5][6]
Molecular Weight	170.53 g/mol	[4][6]
Appearance	White to light gray powder/crystalline solid	[1][2][3][6]
Melting Point	Approximately 90 °C	[2]
Boiling Point	84.6 °C at 760 mmHg	[2]
Solubility	Soluble in organic solvents like ether, toluene, and hexane; reacts violently with water.	[1][2][7]
Density	Approximately 0.84 g/cm ³	[2]
Flash Point	11.7 °C	[2]
Stability	Sensitive to air and moisture. [5] Should be stored in a tightly sealed container in a dry, cool, and well-ventilated place under an inert atmosphere.[5][8]	

Reactivity and Chemical Behavior

Magnesium di-tert-butoxide is a strong Brønsted base capable of deprotonating a variety of weakly acidic protons, which is fundamental to its role in many organic transformations. While it is primarily known as a base, it can also act as a nucleophile, attacking electrophilic centers such as carbonyl carbons.[6] However, the significant steric hindrance from the bulky tert-butyl groups can limit its effectiveness as a nucleophile compared to less hindered alkoxides.

It reacts violently with water and moisture, so it must be handled under dry, inert conditions.[1] [5] Incompatible materials include strong oxidizing agents.[5] Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide and carbon dioxide.[5]

In its solid state, **magnesium di-tert-butoxide** can exist in various aggregated forms, with a common and stable form being a tetrameric cubane-type cluster, $[\text{Mg}(\text{O}^t\text{Bu})_2]_4$. Dimeric structures are also prevalent.

Applications in Research and Development

The unique combination of high reactivity and selectivity makes **magnesium di-tert-butoxide** a versatile tool in several research domains.^[6]

- **Organic Synthesis:** It is a crucial reagent for forming carbon-carbon bonds.^[6] One of its primary uses is in the synthesis of organomagnesium compounds like Grignard reagents, which are formed by its reaction with alkyl or aryl halides.^[1] These reagents are widely used for nucleophilic addition reactions.^[1]
- **Catalysis:** It serves as a catalyst in various organic reactions, enhancing reaction rates and selectivity.^{[1][6]} This is particularly beneficial in the production of fine chemicals and pharmaceuticals.^[6] For example, it is used in the polymerization of monomers like cyclic esters to produce high-molecular-weight polymers.^[1]
- **Pharmaceutical and Agrochemical Production:** Its efficiency in facilitating reactions such as deprotonation and alkylation is crucial in the development of new compounds in the pharmaceutical and agrochemical industries.^[6]

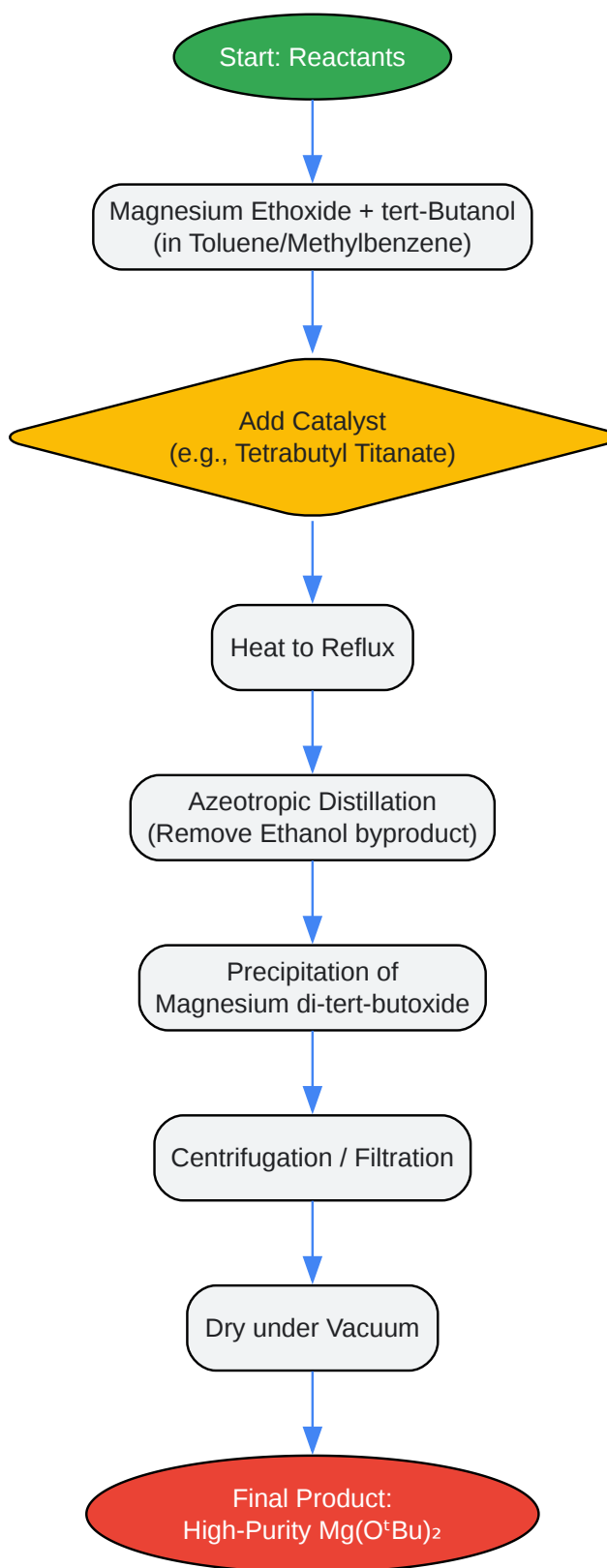
Experimental Protocols

Synthesis of **Magnesium Di-tert-butoxide** via Alcohol Exchange

A common laboratory-scale preparation involves the alcoholysis of magnesium ethoxide with tert-butanol. To drive the reaction to completion, the lower-boiling ethanol byproduct is removed as it forms, often through azeotropic distillation with a solvent like methylbenzene. This method can yield purities exceeding 95%.

A catalyst system involving tetrabutyl titanate, dimethylsulfoxide, and iodine has been shown to produce **magnesium di-tert-butoxide** with purities between 98% and 99.5%.

General Workflow for Synthesis:



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Caption: General workflow for the synthesis of **Magnesium di-tert-butoxide**.

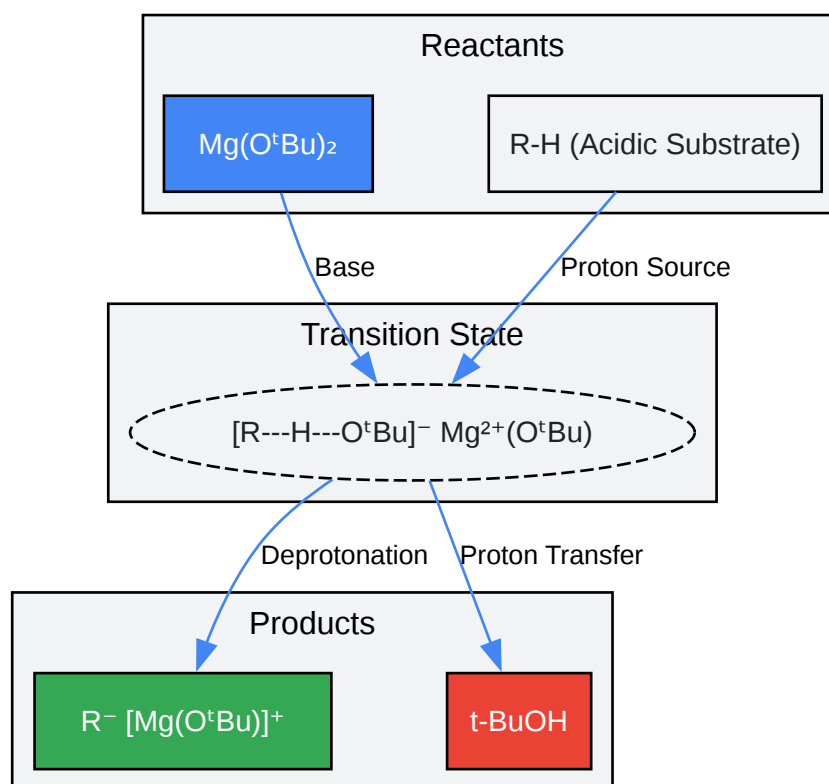
Characterization Protocols

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are fundamental for confirming the presence and structural integrity of the tert-butyl groups.
- Infrared (IR) Spectroscopy: IR spectra show characteristic absorption bands. A key feature is the C-O stretching vibration, typically observed around 1100 cm^{-1} . The absence of a broad O-H stretching band (around $3200\text{-}3600\text{ cm}^{-1}$) confirms the absence of hydrolysis products like tert-butanol.[\[9\]](#)
- Mass Spectrometry (MS): Used to determine the molecular weight and fragmentation patterns. The exact mass of **magnesium di-tert-butoxide** ($\text{C}_8\text{H}_{18}\text{MgO}_2$) is 170.1157215 Da.[\[9\]](#)
- Thermogravimetric Analysis (TGA): TGA can determine the temperature at which the compound begins to decompose and can quantify the residual magnesium oxide (MgO) content after thermal decomposition.[\[9\]](#)

Signaling Pathways and Logical Relationships

Role in Deprotonation Reactions

Magnesium di-tert-butoxide's primary role as a strong, non-nucleophilic base is illustrated in its deprotonation of a generic acidic substrate (R-H).



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Caption: Mechanism of deprotonation using **Magnesium di-tert-butoxide**.

Safety and Handling

Magnesium di-tert-butoxide is a flammable solid that reacts violently with water.[5][10] It is harmful if inhaled and causes serious skin and eye irritation.[5] Handling should be performed in a well-ventilated area, using personal protective equipment, including gloves, protective clothing, and eye/face protection.[5][8] It should be stored under an inert atmosphere, away from heat, sparks, open flames, and moisture.[5][8] In case of fire, use special powder against metal fire, dry sand, or cement.

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References

- 1. What is Magnesium Tert-Butoxide Used for?_Boraychem (Shanghai) New Materials Co., Ltd. [boray-chem.com]
- 2. Magnesium tert-butoxide [chembk.com]
- 3. herzpharmaceuticals.com [herzpharmaceuticals.com]
- 4. scbt.com [scbt.com]
- 5. fishersci.com [fishersci.com]
- 6. chemimpex.com [chemimpex.com]
- 7. CAS 32149-57-8: Magnesium tert-butoxide | CymitQuimica [cymitquimica.com]
- 8. echemi.com [echemi.com]
- 9. Magnesium tert-butoxide | 32149-57-8 | Benchchem [benchchem.com]
- 10. assets.thermofisher.com [assets.thermofisher.com]
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